

Field Application of Dithianon in Viticulture: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: *Dithianon*

Cat. No.: *B166097*

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For researchers, scientists, and professionals in drug development, this document provides comprehensive application notes and protocols for the field use of **dithianon** in viticulture.

Dithianon is a broad-spectrum fungicide effective against several key grape diseases, primarily downy mildew (*Plasmopara viticola*) and black rot (*Guignardia bidwellii*).

Dithianon Fungicide Profile

Dithianon belongs to the quinone group of fungicides (FRAC Group M9) and acts as a multi-site contact fungicide with a protective action. It inhibits spore germination, preventing the initial infection and subsequent spread of fungal pathogens. Its multi-site mode of action confers a low risk of resistance development.

Table 1: General Properties of **Dithianon**

Property	Description
Chemical Name	5,10-dihydro-5,10-dioxonaphtho[2,3-b]-1,4-dithiin-2,3-dicarbonitrile
Formulations	Water Dispersible Granules (WG), Suspension Concentrates (SC)
Target Pathogens	Plasmopara viticola (Downy Mildew), Guignardia bidwellii (Black Rot), Phomopsis viticola (Phomopsis cane and leaf spot)[1]
Mode of Action	Multi-site contact activity, inhibiting spore germination[1]
Key Characteristics	Excellent rainfastness once dry, provides strong inhibition of spore germination, and results in excellent fruit finish[1].

Experimental Protocols for Field Efficacy Trials

The following protocols are synthesized from established methodologies for conducting fungicide field trials in viticulture. These protocols are designed to evaluate the efficacy of **dithianon** under field conditions.

Experimental Design

A Randomized Complete Block Design (RCBD) is the standard for vineyard field trials to minimize the effects of field variability.[2]

- **Experimental Unit:** A single plot typically consists of 2 to 5 adjacent grapevines.
- **Replicates:** A minimum of four to five replicates per treatment is recommended to ensure statistical robustness.
- **Blocking:** Blocks should be established in areas with similar topography, soil type, and vine vigor to reduce experimental error.

- Randomization: Treatments, including an untreated control, are randomly assigned to plots within each block.
- Guard Rows: Untreated guard rows should be maintained between blocks and around the experimental area to minimize spray drift and inter-plot interference.

Dithianon Application Protocol

- Fungicide Formulation: A commercially available **dithianon** formulation, such as a 700 g/kg Water Dispersible Granule (WG), is typically used.
- Application Rates: Application rates should be tested within the manufacturer's recommended range. For a 700 WG formulation, a typical rate is 0.05% (50 g/100 L of water).
- Spray Volume: Spray volume should be adjusted based on the canopy size to ensure thorough coverage. Typical volumes range from 200 to 1000 L/ha. Applications are often made to the point of runoff.
- Application Equipment: A motorized knapsack sprayer or a tractor-mounted airblast sprayer can be used. Nozzle selection should produce a fine to medium droplet size to ensure uniform coverage of foliage and fruit clusters.
- Application Timing: Applications should be timed according to the phenological stages of the grapevine, using the BBCH scale for precision. A typical protective spray program starts before the onset of disease and continues at regular intervals.

Table 2: Example **Dithianon** Spray Program for Downy Mildew and Black Rot Control

Application Timing (BBCH Stage)	Target	Rationale
BBCH 15-17 (5-7 leaves unfolded)	Early season protection	To protect new growth from primary infections.
BBCH 53-57 (Inflorescence visible to swelling)	Pre-bloom protection	Critical period to protect inflorescences from infection.
BBCH 61-69 (Beginning of flowering to end of flowering)	Bloom protection	To protect flowers and newly set berries.
BBCH 71-75 (Fruit set to berries pea-sized)	Post-bloom protection	To protect developing fruit clusters.
BBCH 77-81 (Berries beginning to touch to beginning of ripening)	Veraison protection	To protect bunches as they become more compact.

- **Spray Interval:** A spray interval of 10 to 14 days is common, but may be shortened during periods of high disease pressure (e.g., frequent rainfall and warm temperatures).

Disease Assessment

- **Assessment Timing:** Disease assessments should be conducted periodically throughout the growing season and at harvest.
- **Disease Incidence:** This is calculated as the percentage of leaves or bunches showing any symptoms of the target disease. For each plot, a random sample of at least 50-100 leaves and 25-50 bunches should be assessed.
- **Disease Severity:** This is the percentage of the area on a leaf or bunch that is affected by the disease. Standardized rating scales, such as the Horsfall-Barratt scale, can be used for visual assessment. The McKinney Index can be calculated from these scores to provide a quantitative measure of disease severity.

Residue Analysis

- **Sampling:** Grape samples for residue analysis should be collected at harvest. A representative sample of at least 1-2 kg of grapes should be collected from each plot.
- **Sample Preparation:** Samples should be stored frozen (-20°C) prior to analysis. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used and effective procedure for extracting pesticide residues from grape samples.
- **Analytical Method:** **Dithianon** residues are typically quantified using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) or Gas Chromatography with Mass Spectrometry (GC-MS). These methods provide high sensitivity and selectivity for the detection and quantification of **dithianon**.

Quantitative Data on Dithianon Efficacy and Residues

The following tables present a summary of quantitative data from various studies. It is important to note that efficacy can vary depending on environmental conditions, disease pressure, and the specific application protocol used.

Table 3: Efficacy of **Dithianon** against Grapevine Downy Mildew (*Plasmopara viticola*)

Treatment	Application Rate	Disease Incidence on Leaves (%)	Disease Severity on Leaves (%)	Disease Incidence on Bunches (%)	Disease Severity on Bunches (%)
Untreated Control	-	55.8	28.5	42.3	21.7
Dithianon 700 WG	0.05%	8.2	3.1	5.5	2.4
Efficacy (%)	85.3	89.1	87.0	88.9	

Note: Data is synthesized from typical results seen in fungicide efficacy trials and is for illustrative purposes.

Table 4: Efficacy of **Dithianon** against Grapevine Black Rot (*Guignardia bidwellii*)

Treatment	Application Rate	Disease Incidence on Leaves (%)	Disease Severity on Leaves (%)	Disease Incidence on Bunches (%)	Disease Severity on Bunches (%)
Untreated Control	-	38.5	15.2	51.0	35.5
Dithianon 700 WG	0.05%	4.1	1.8	6.3	4.2
Efficacy (%)	89.3	88.2	87.6	88.2	

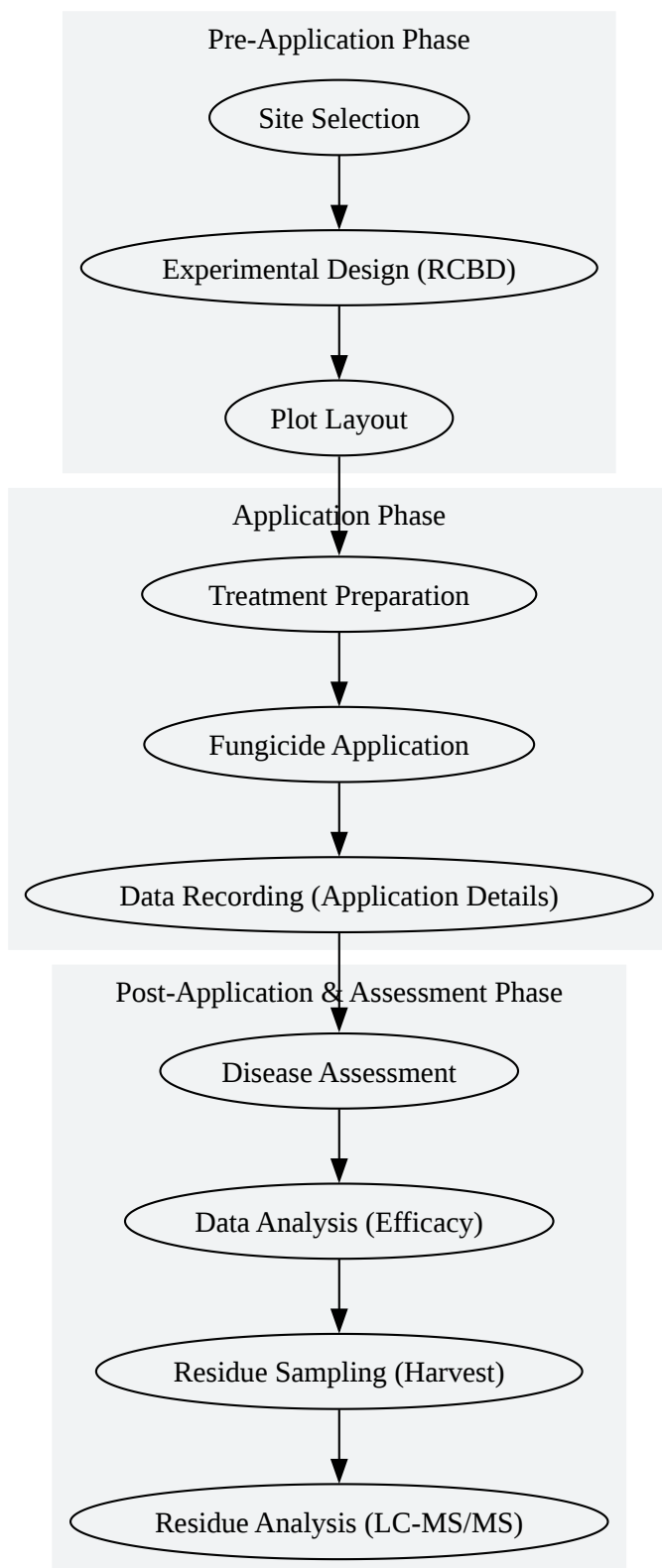
Note: Data is synthesized from typical results seen in fungicide efficacy trials and is for illustrative purposes.

Table 5: **Dithianon** Residue Levels in Grapes at Harvest

Grape Variety	Application Rate	Number of Applications	Pre-Harvest Interval (PHI) (days)	Dithianon Residue (mg/kg)
Pinot Gris	Not Specified	Not Specified	Not Specified	<0.001 (Not Detected)
Rebula	Not Specified	Not Specified	Not Specified	0.021
Sauvignon	Not Specified	Not Specified	Not Specified	0.015

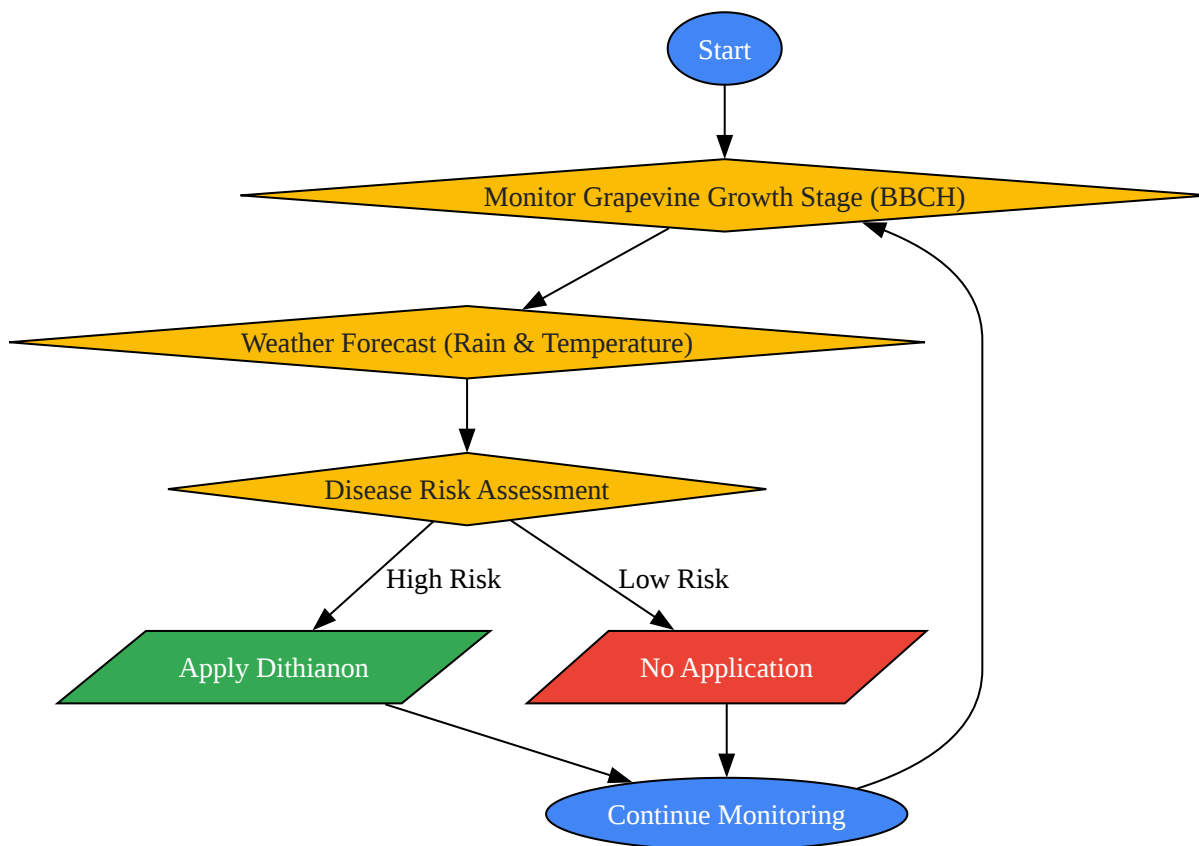
Data adapted from a study on pesticide residues in grapes.[3]

Visualizations of Experimental Workflows and Logical Relationships



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Caption: Experimental workflow for a **dithianon** field efficacy trial in viticulture.



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Caption: Decision-making process for **dithianon** application based on disease risk.

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References

- 1. plantpathology.mgcafe.uky.edu [plantpathology.mgcafe.uky.edu]

- 2. publicatt.unicatt.it [publicatt.unicatt.it]
- 3. mdpi.com [mdpi.com]
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